

Personal protective equipment for handling 3-Bromo-6-methoxypicolinaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	3-Bromo-6-methoxypicolinaldehyde
Cat. No.:	B1278903

[Get Quote](#)

Essential Safety and Handling Guide for 3-Bromo-6-methoxypicolinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Bromo-6-methoxypicolinaldehyde** (CAS No: 269058-49-3). Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary

3-Bromo-6-methoxypicolinaldehyde is a hazardous substance that poses several risks.[\[1\]](#)[\[2\]](#) It is harmful if swallowed, causes skin irritation, and can result in serious eye irritation.[\[1\]](#)[\[2\]](#) Inhalation may also lead to respiratory irritation.[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

A summary of the key properties of **3-Bromo-6-methoxypicolinaldehyde** is provided below.

Property	Value
CAS Number	269058-49-3
Molecular Formula	C ₇ H ₆ BrNO ₂
Molecular Weight	216.03 g/mol
Appearance	Yellow Solid [1]
Odor	Odorless [1]

Operational Plan: Safe Handling Procedures

A multi-layered approach to safety, incorporating engineering controls, administrative procedures, and personal protective equipment (PPE), is essential when working with this compound.

Engineering Controls

- Ventilation: All handling of **3-Bromo-6-methoxypicolinaldehyde** should be conducted in a well-ventilated area.[\[1\]](#) A chemical fume hood is strongly recommended to minimize the risk of inhalation.[\[3\]](#)

Administrative Controls

- Training: All personnel must be thoroughly trained on the hazards and safe handling procedures for this chemical before commencing any work.
- Hygiene Practices: Avoid eating, drinking, or smoking in areas where this chemical is handled.[\[4\]](#) Wash hands thoroughly after handling the substance.[\[1\]](#)
- Labeling: Ensure all containers of **3-Bromo-6-methoxypicolinaldehyde** are clearly and accurately labeled.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Bromo-6-methoxypicolinaldehyde** to protect against potential exposure.

Operation	Required PPE
Weighing and Transferring	- Chemical-resistant gloves (e.g., nitrile) - Lab coat or chemical-resistant apron - Safety goggles with side shields or a face shield
Syntheses and Reactions	- Chemical-resistant gloves (e.g., nitrile) - Fire-resistant lab coat - Safety goggles and a face shield
Spill Cleanup	- Chemical-resistant gloves (e.g., nitrile) - Disposable coveralls - Chemical-resistant boots - Full-face respirator with appropriate cartridges

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Eye Contact: Immediately rinse eyes cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical advice.
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#) If the person feels unwell, call a poison center or doctor.
- Ingestion: Rinse the mouth with water. Call a poison center or doctor if you feel unwell.

Disposal Plan

Proper disposal of **3-Bromo-6-methoxypicolinaldehyde** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Segregation: Do not mix **3-Bromo-6-methoxypicolinaldehyde** waste with other waste streams.

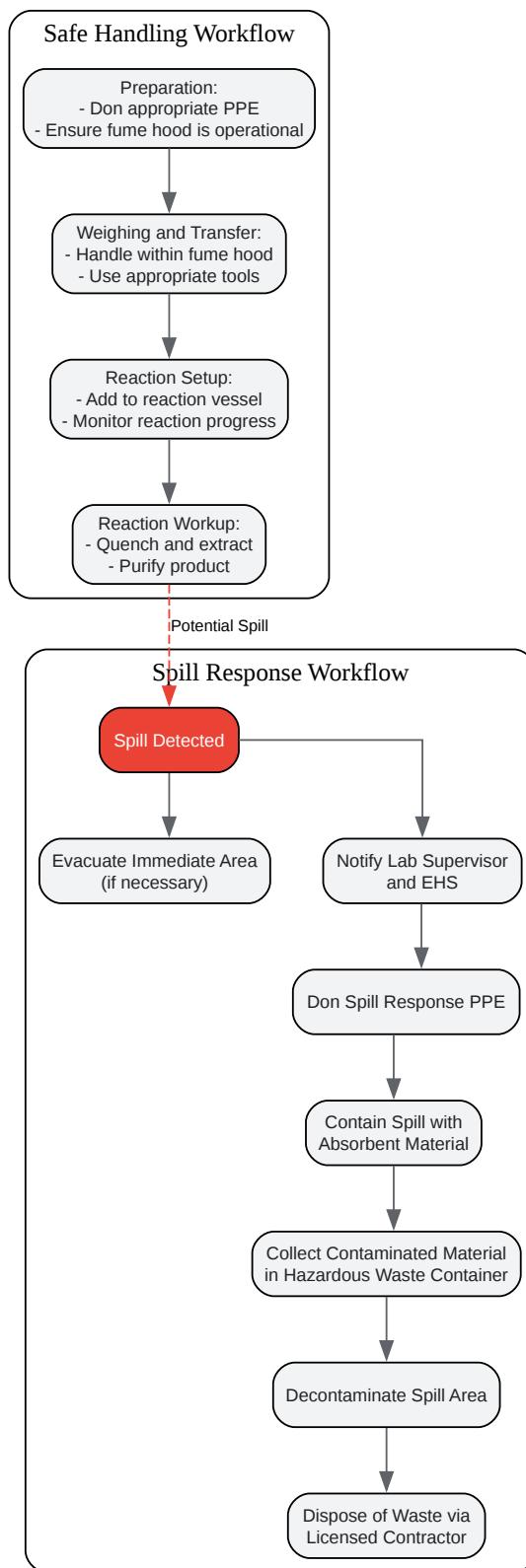
- Containers: Use designated, sealed, and properly labeled containers for all waste containing this chemical. This includes unused product, reaction byproducts, and contaminated consumables (e.g., gloves, paper towels).
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**3-Bromo-6-methoxypicolinaldehyde**".

Disposal Pathway

- Licensed Contractor: All waste must be disposed of through a licensed hazardous waste disposal contractor.
- Regulatory Compliance: Ensure that all local, state, and federal regulations for hazardous waste disposal are strictly followed.[\[5\]](#)

Experimental Workflow: Safe Handling and Spill Response

The following diagram illustrates the standard workflow for safely handling **3-Bromo-6-methoxypicolinaldehyde**, including the appropriate response to a chemical spill.

[Click to download full resolution via product page](#)

Caption: Workflow for handling **3-Bromo-6-methoxypicolinaldehyde** and responding to spills.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 3-Bromo-6-methoxypyridazine | C5H5BrN2O | CID 252110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.fr [fishersci.fr]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromo-6-methoxypicolinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278903#personal-protective-equipment-for-handling-3-bromo-6-methoxypicolinaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com